

How to control for MCB-613's effects on reactive oxygen species

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Compound of Interest

Compound Name: MCB-613

Cat. No.: B608879

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Technical Support Center: MCB-613

This technical support center provides researchers, scientists, and drug development professionals with essential information for controlling and interpreting the effects of the small molecule **MCB-613** on cellular reactive oxygen species (ROS).

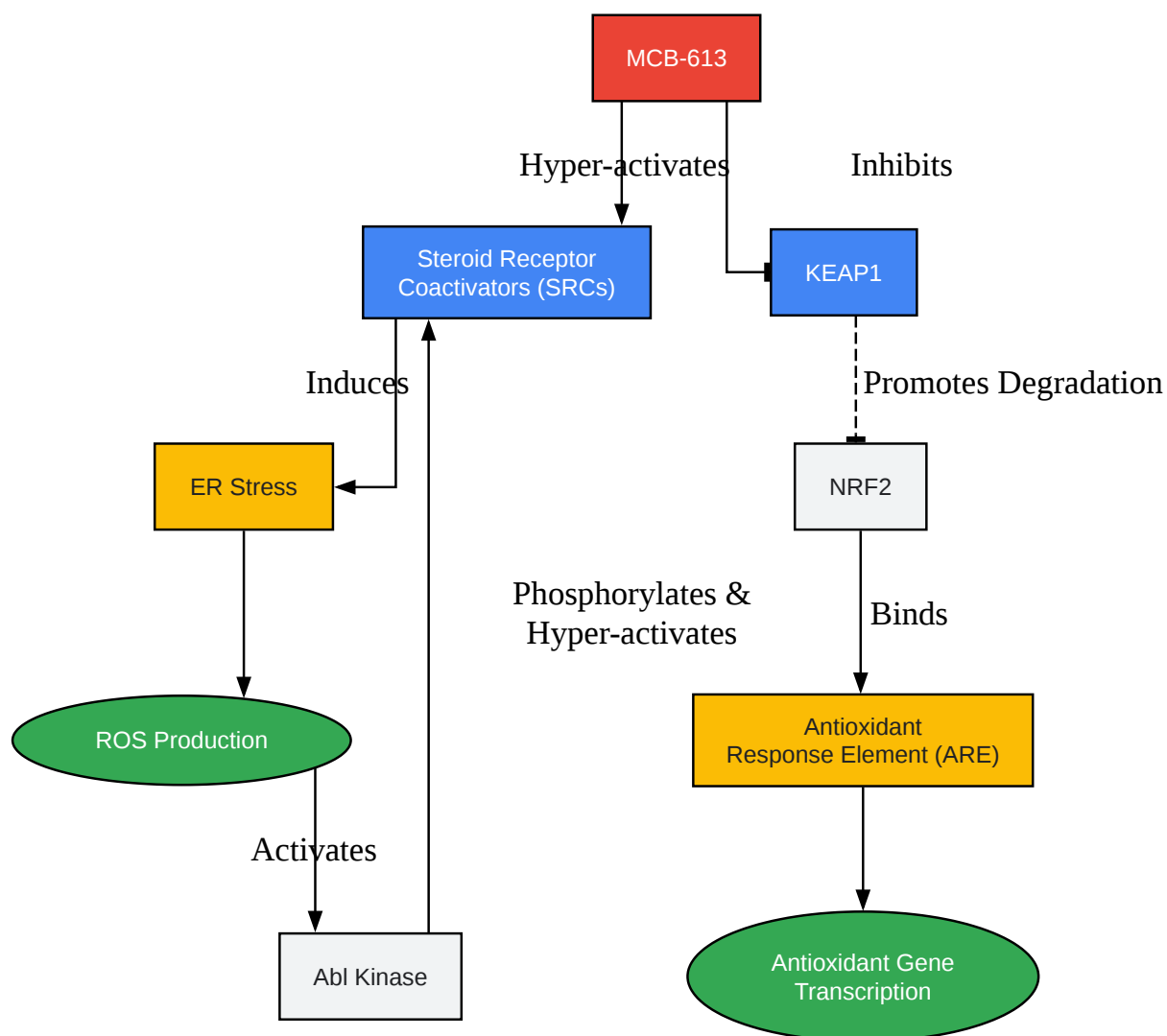
Frequently Asked Questions (FAQs)

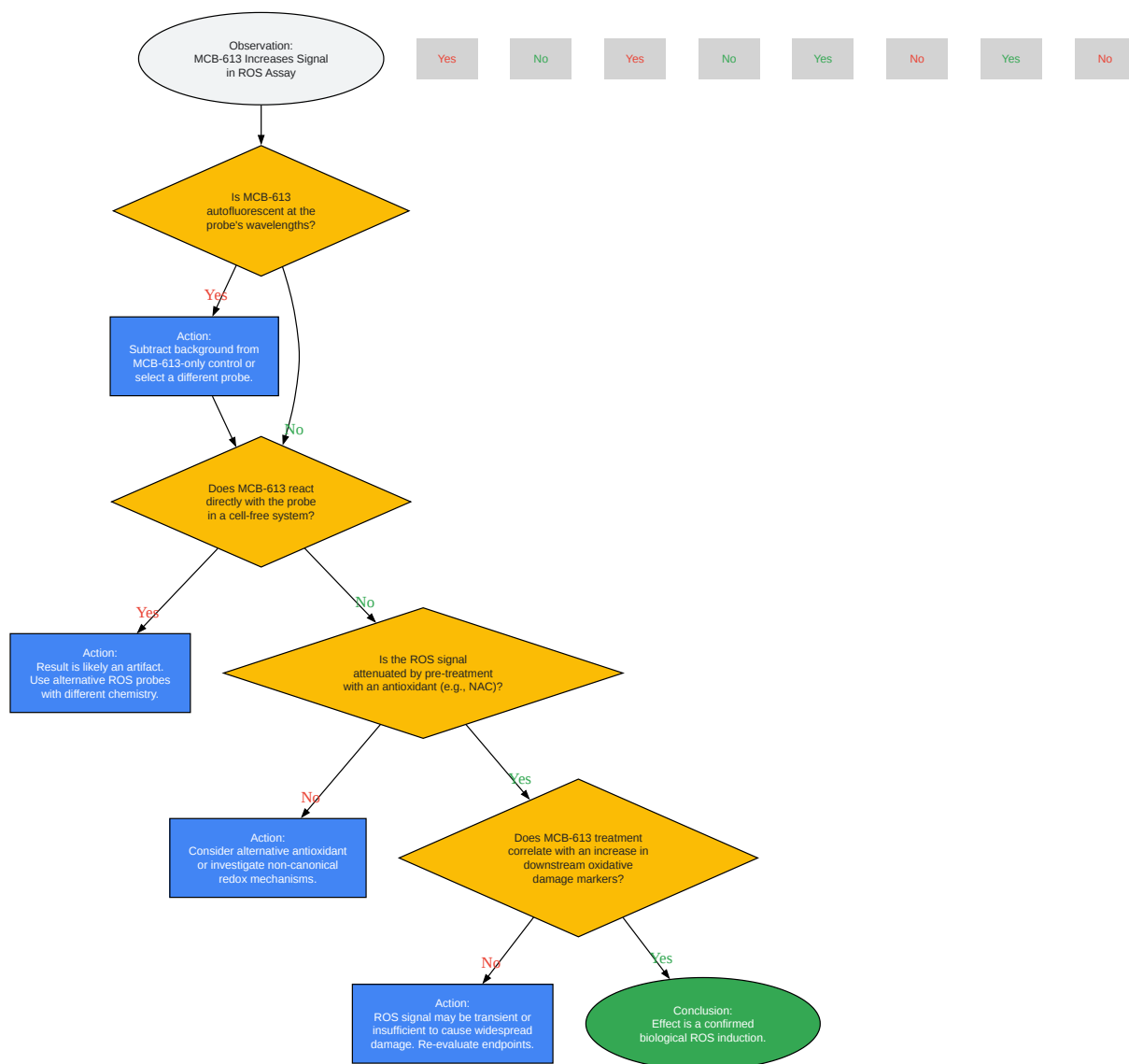
Q1: What is **MCB-613** and how does it induce reactive oxygen species (ROS)?

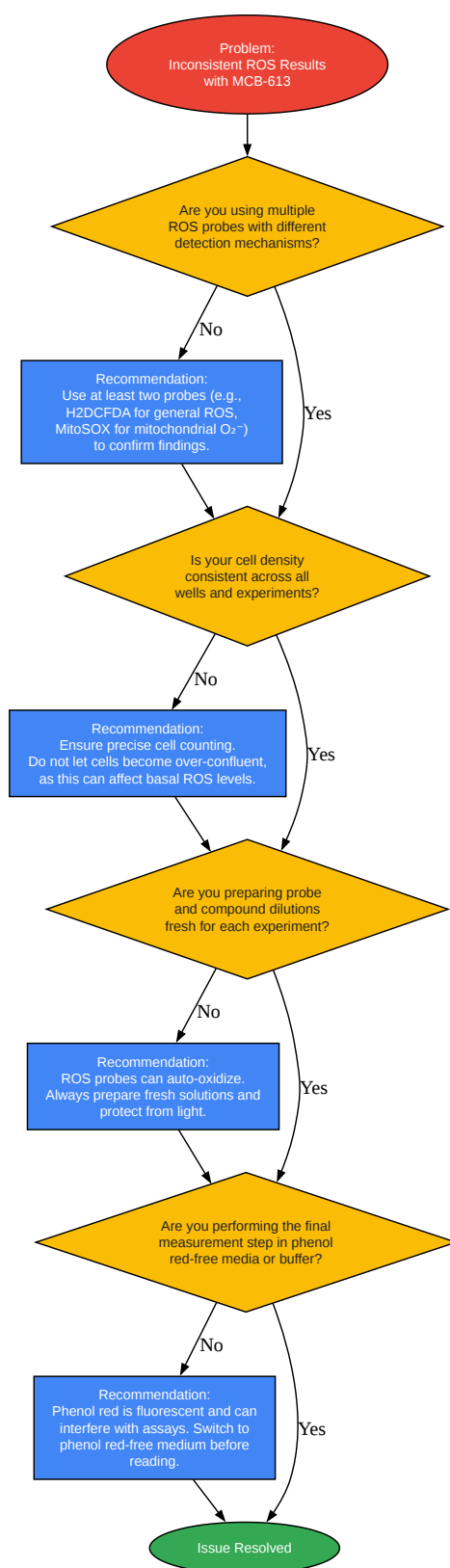
A1: **MCB-613** is a potent small molecule stimulator with a dual mechanism of action that significantly impacts cellular redox balance.

- **Steroid Receptor Coactivator (SRC) Hyper-activation:** **MCB-613** was initially identified as a stimulator of the p160 SRC family (SRC-1, SRC-2, SRC-3).^{[1][2]} This "super-stimulation" of SRC transcriptional activity leads to a marked increase in endoplasmic reticulum (ER) stress, a condition coupled to the generation of ROS.^{[1][2]} Furthermore, this process initiates a positive feedback loop where the induced ROS activates Abl kinase, which in turn further hyper-activates SRCs, amplifying ROS production.^[1]
- **KEAP1 Inhibition:** More recent studies have demonstrated that **MCB-613** also functions as a covalent inhibitor of the Kelch-like ECH associated protein 1 (KEAP1).^{[3][4]} **MCB-613** binds to KEAP1, promoting its dimerization and interfering with its ability to target substrates for degradation.^[3] A primary substrate of KEAP1 is NRF2 (nuclear factor erythroid 2-related

factor 2), the master regulator of the antioxidant response.[3][5] By inhibiting KEAP1, **MCB-613** causes the stabilization and nuclear accumulation of NRF2, leading to the transcription of antioxidant genes.[3] While this activates a protective pathway, the initial interaction and cellular perturbation contribute to shifts in the redox environment.







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